

Application Notes and Protocols for Thermosol Application of Disperse Violet 33

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disperse Violet 33*

Cat. No.: *B1594587*

[Get Quote](#)

For Researchers, Scientists, and Textile Development Professionals

These application notes provide a detailed overview and experimental protocols for the thermosol application of C.I. **Disperse Violet 33** on polyester fabrics for research purposes. The information is intended to guide researchers in developing and evaluating dyeing processes, colorfastness, and material properties.

Introduction to Thermosol Dyeing and Disperse Violet 33

The thermosol process is a continuous method for dyeing synthetic fibers, particularly polyester, with disperse dyes.^{[1][2][3][4]} This technique utilizes dry heat at high temperatures (typically 180-220°C) to induce dye sublimation and diffusion into the fiber structure.^{[1][2][3][4]} This method is advantageous for its high production speed, water efficiency, and ability to produce bright and level shades with excellent color fastness.^[3]

Disperse Violet 33 (C.I. 11218) is a monoazo disperse dye suitable for dyeing polyester fibers.^{[5][6]} It is characterized by its reddish-purple hue and is appropriate for high-temperature dyeing methods like the thermosol process.^{[5][7]} The optimal hot melt (thermosol) temperature for **Disperse Violet 33** is reported to be in the range of 210-220°C.^{[5][7]}

Experimental Protocols

This section details the materials, equipment, and step-by-step procedures for the laboratory-scale thermosol application of **Disperse Violet 33** on polyester fabric.

Materials and Equipment

- Substrate: 100% Polyester fabric (scoured and pre-heat set)
- Dye: C.I. **Disperse Violet 33** (powder or liquid/paste form)
- Chemicals:
 - Dispersing agent (e.g., lignosulfonate-based or naphthalene sulfonate condensate)
 - Migration inhibitor (e.g., sodium alginate or synthetic polymer-based)
 - Wetting agent
 - Acetic acid (to adjust pH)
 - Sodium hydrosulfite (for reduction clearing)
 - Sodium hydroxide (for reduction clearing)
 - Non-ionic detergent
- Equipment:
 - Laboratory padding mangle
 - Laboratory dryer or oven with controlled temperature
 - Laboratory thermosol unit or a suitable high-temperature oven
 - Beakers, graduated cylinders, and magnetic stirrer
 - pH meter
 - Spectrophotometer for color measurement

- Launder-Ometer for washing fastness tests
- Crockmeter for rubbing fastness tests

Protocol 1: Standard Thermosol Dyeing Procedure

This protocol outlines the complete process from pad bath preparation to post-dyeing treatment.

Step 1: Pad Bath Preparation

- Prepare a stock dispersion of **Disperse Violet 33**. For a 1% on weight of fabric (owf) dyeing, weigh the required amount of dye.
- Make a paste with a small amount of water and a dispersing agent (e.g., 1-2 g/L).
- Gradually add lukewarm water (40-50°C) while stirring to create a homogenous dispersion.
- In a separate container, prepare the pad bath liquor with the required volume of water.
- Add a wetting agent and a migration inhibitor to the pad bath.
- Add the dye dispersion to the pad bath and mix thoroughly.
- Adjust the pH of the pad bath to 4.5-5.5 using acetic acid.[\[4\]](#)

Step 2: Padding

- Set the pressure of the laboratory padding mangle to achieve a desired wet pick-up percentage (typically 60-70%).
- Pass the scoured and dried polyester fabric through the pad bath.
- Nip the fabric through the rollers to ensure uniform application of the dye liquor and remove excess.

Step 3: Pre-Drying

- Immediately after padding, dry the fabric. Infrared drying is ideal as it helps to minimize dye migration.[2]
- Alternatively, dry the fabric in a laboratory oven at a controlled temperature of 100-120°C.[2]

Step 4: Thermofixation

- Set the laboratory thermosol unit to the target temperature. For **Disperse Violet 33**, a range of 210-220°C is recommended.[5][7]
- Pass the dried fabric through the thermosol unit for a specific dwell time, typically 60-90 seconds.[2] The optimal time and temperature will depend on the fabric construction and desired shade depth.

Step 5: Post-Dyeing Treatment (Reduction Clearing)

- After thermofixation, rinse the fabric thoroughly in cold water to remove unfixed dye from the surface.
- Prepare a reduction clearing bath containing:
 - Sodium Hydrosulfite: 2 g/L
 - Sodium Hydroxide: 2 g/L
 - Non-ionic Detergent: 1 g/L
- Treat the dyed fabric in this bath at 70-80°C for 10-15 minutes.
- Rinse the fabric with hot water, followed by a cold water rinse.
- Neutralize the fabric with a dilute solution of acetic acid if necessary.
- Finally, rinse thoroughly and air dry.

Data Presentation

The following tables summarize key parameters and expected outcomes for the thermosol application of **Disperse Violet 33**.

Table 1: Recommended Process Parameters

Parameter	Range	Unit	Notes
Dye Concentration	0.5 - 4.0	% owf	Dependent on desired shade depth.
Pad Bath pH	4.5 - 5.5	Adjusted with acetic acid. [4]	
Wet Pick-up	60 - 70	%	
Pre-drying Temperature	100 - 120	°C	[2]
Thermofixation Temperature	210 - 220	°C	Optimal for Disperse Violet 33. [5] [7]
Thermofixation Time	60 - 90	seconds	[2]
Reduction Clearing	70 - 80	°C	For 10-15 minutes.



Table 2: Colorfastness Properties of Disperse Violet 33 (Typical Values)

Fastness Property	ISO Test Method	Rating (1-5)
Washing Fastness (Staining on Polyester)	ISO 105-C06	4-5
Washing Fastness (Change in Shade)	ISO 105-C06	4-5
Water Fastness (Staining on Polyester)	ISO 105-E01	4-5
Water Fastness (Change in Shade)	ISO 105-E01	4-5
Perspiration Fastness (Staining on Polyester)	ISO 105-E04	4-5
Perspiration Fastness (Change in Shade)	ISO 105-E04	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4
Sublimation Fastness	ISO 105-P01	4-5
Light Fastness (Xenon Arc)	ISO 105-B02	5-6

Note: Fastness properties can vary depending on the dyeing depth, substrate, and processing conditions.

Mandatory Visualizations

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How to dye and procedure of dyeing for textile: The Thermosol process of polyester dyeing with disperse dyes [dyes4dyeing.blogspot.com]
- 2. resiltextiles.com [resiltextiles.com]
- 3. autumnchem.com [autumnchem.com]
- 4. textilelearner.net [textilelearner.net]
- 5. worlddyeviety.com [worlddyeviety.com]
- 6. Low Price Disperse Violet 33 Suppliers, Manufacturers, Factory - Fucai Chem [colorfuldyes.com]

- 7. China Biggest Disperse Violet 33 Suppliers & Manufacturers & Factory - MSDS Sheet - Sinoever [dyestuffscn.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Thermosol Application of Disperse Violet 33]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594587#thermosol-application-of-disperse-violet-33-for-research-purposes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com